

# Solubility Data for PF-06726304 and Its Acetate Salt

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: PF-06726304**

Cat. No.: S539198

Get Quote

The table below consolidates the available solubility information for your reference.

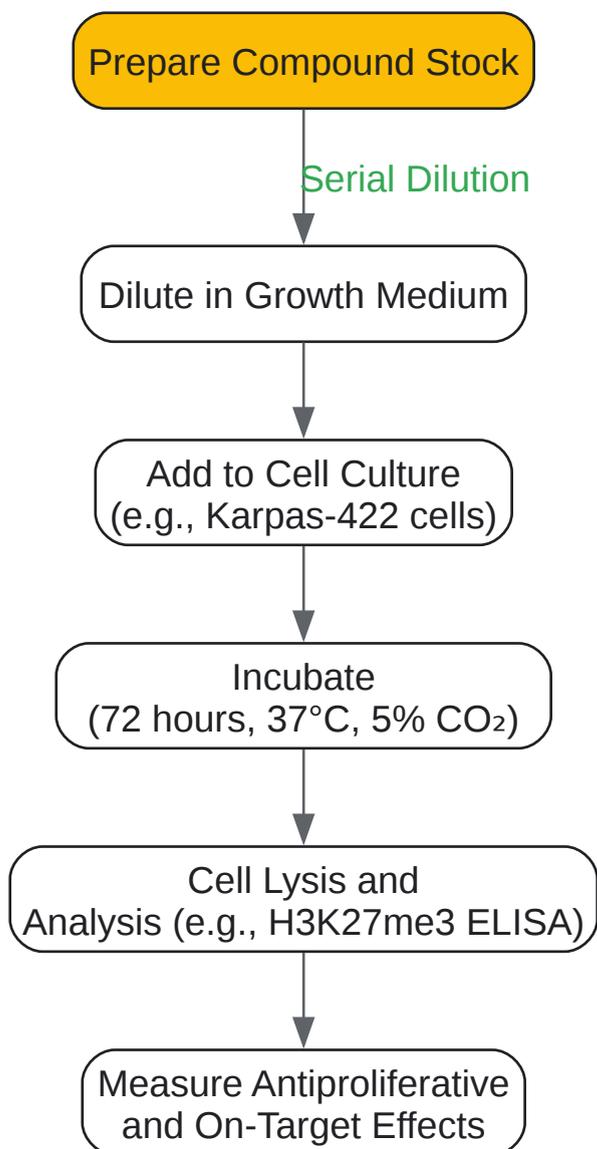
Compound Form	Solubility in DMSO	Molecular Weight	Source
PF-06726304 (Free base)	~10 mg/mL (22.4 mM) [1]	446.33 g/mol [1]	Selleckchem [1]
PF-06726304 (Free base)	≥15 mg/mL (~33.61 mM) [2]	446.33 g/mol [2]	InvivoChem [2]
PF-06726304 (Free base)	20 mg/mL [3]	Information not specified	Sigma-Aldrich [3]
<b>PF-06726304 Acetate</b>	<b>100 mM [4] [5]</b>	506.38 g/mol [4] [5]	Tocris Bioscience [4] [5]

The variation in reported solubility for the free base highlights the importance of consulting the Certificate of Analysis (CoA) for your specific product batch. The acetate salt form offers significantly higher solubility, which can be advantageous for preparing stock solutions [4] [5].

## Experimental Context and Workflow

**PF-06726304** is a potent, SAM-competitive inhibitor of the EZH2 methyltransferase, with a  $K_i$  of 0.7 nM for the wild-type enzyme [1] [2] [4]. It is used in biochemical and cellular assays to study EZH2's role in gene regulation and cancer.

A typical in vitro cell research workflow using this compound can be visualized as follows:



[Click to download full resolution via product page](#)

Key methodological details from the literature include:

- **Cell Line:** The diffuse large B-cell lymphoma line **Karpas-422** (carrying wild-type EZH2) is a common model [1] [2].

- **Concentration & Incubation:** Cells are treated with a serial dilution of the compound for **72 hours**. The half-maximal inhibitory concentration (IC<sub>50</sub>) for reducing H3K27me3 levels is approximately **15 nM**, and for cell proliferation, it is about **25 nM** [1] [2].
- **Analysis:** Post-incubation, cells are lysed, and target engagement is confirmed by measuring global H3K27me3 levels via **ELISA** [1].

## Practical Notes for Researchers

- **Solution Preparation:** When preparing stock solutions, it is recommended to use **fresh, anhydrous DMSO** to prevent moisture absorption, which can affect solubility and compound stability [1].
- **In Vivo Formulations:** For animal studies, the compound is typically formulated as a homogeneous suspension. One common method uses a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, added in sequence [2].
- **Storage:** For long-term stability, store the powder at -20°C. Once dissolved in DMSO, aliquot the stock solution and store it at -80°C to avoid repeated freeze-thaw cycles [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. PF-06726304 | Histone Methyltransferase inhibitor [selleckchem.com]
2. - PF | EZH1/2 | CAS 1616287-82-1 | Buy 06726304 - PF from... 06726304 [invivochem.com]
3. - PF acetate 98% (HPLC) | Sigma-Aldrich 06726304 [sigmaaldrich.com]
4. PF 06726304 acetate | EZH2 [tocris.com]
5. PF 06726304 acetate | EZH2 Inhibitor [rndsystems.com]

To cite this document: Smolecule. [Solubility Data for PF-06726304 and Its Acetate Salt]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539198#pf-06726304-solubility-in-dms0>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)